

Metazosulfuron: Application Notes and Protocols for Experimental Use

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Compound of Interest

Compound Name: **Metazosulfuron**

Cat. No.: **B154211**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the experimental use of **Metazosulfuron**, a sulfonylurea herbicide. This document outlines the preparation of various formulations, detailed protocols for *in vitro* and *in vivo* experimentation, and a summary of its mode of action.

Metazosulfuron is a potent inhibitor of acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids in plants.^{[1][2]} Its high efficacy at low application rates makes it an important tool for weed management research and the development of new herbicidal formulations.^{[1][3]}

Data Presentation

Physicochemical Properties of Metazosulfuron

Property	Value	Reference
IUPAC Name	1-[3-chloro-1-methyl-4-[(5RS)-5,6-dihydro-5-methyl-1,4,2-dioxazin-3-yl]pyrazol-5-ylsulfonyl]-3-(4,6-dimethoxypyrimidin-2-yl)urea	[1]
Molecular Formula	C ₁₅ H ₁₈ ClN ₇ O ₇ S	[1]
Molecular Weight	475.86 g/mol	[1]
Appearance	White, odorless solid	[1]
Melting Point	175.5–177.6°C	[1]
Water Solubility	33.3 mg/L (at 20°C)	[1]
Vapor Pressure	7.0 × 10 ⁻⁸ Pa (at 25°C)	[1]
pKa	3.4 (at 20°C)	[1]
Log P (octanol-water)	-0.35 (at pH 7, 25°C)	[1]

Recommended Application Rates for Field Experiments

Application Rate (Active Ingredient)	Target Weeds	Reference
60–120 g a.i./ha	Echinochloa spp., annual and perennial weeds, including sulfonylurea-resistant biotypes in paddy fields.	[1][3][4][5]

Experimental Protocols

Protocol 1: Preparation of a Metazosulfuron Stock Solution for In Vitro Bioassays

This protocol describes the preparation of a concentrated stock solution of **Metazosulfuron** suitable for use in enzymatic assays and cell culture experiments.

Materials:

- **Metazosulfuron** (analytical grade)
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Analytical balance

Procedure:

- Accurately weigh a desired amount of **Metazosulfuron** powder using an analytical balance.
- In a sterile microcentrifuge tube, dissolve the **Metazosulfuron** powder in a minimal amount of DMSO to create a high-concentration stock solution (e.g., 10-50 mM). Due to its low water solubility, DMSO is a suitable solvent.
- Vortex the solution thoroughly to ensure the complete dissolution of the compound.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- For experimental use, dilute the stock solution to the desired final concentration using the appropriate assay buffer or culture medium. Ensure the final DMSO concentration in the assay is low (typically <0.5%) to avoid solvent-induced artifacts.

Protocol 2: Greenhouse Pot Experiment for Herbicidal Efficacy Evaluation

This protocol outlines a method for assessing the herbicidal activity of **Metazosulfuron** formulations on target weed species in a controlled greenhouse environment.

Materials:

- **Metazosulfuron** formulation (e.g., wettable powder, suspension concentrate)

- Pots (e.g., 10 cm diameter) filled with appropriate soil mix
- Seeds of target weed species (e.g., *Echinochloa crus-galli*)
- Adjuvant (optional, e.g., non-ionic surfactant, crop oil concentrate)
- Spray chamber or handheld sprayer
- Greenhouse with controlled temperature, humidity, and lighting

Procedure:

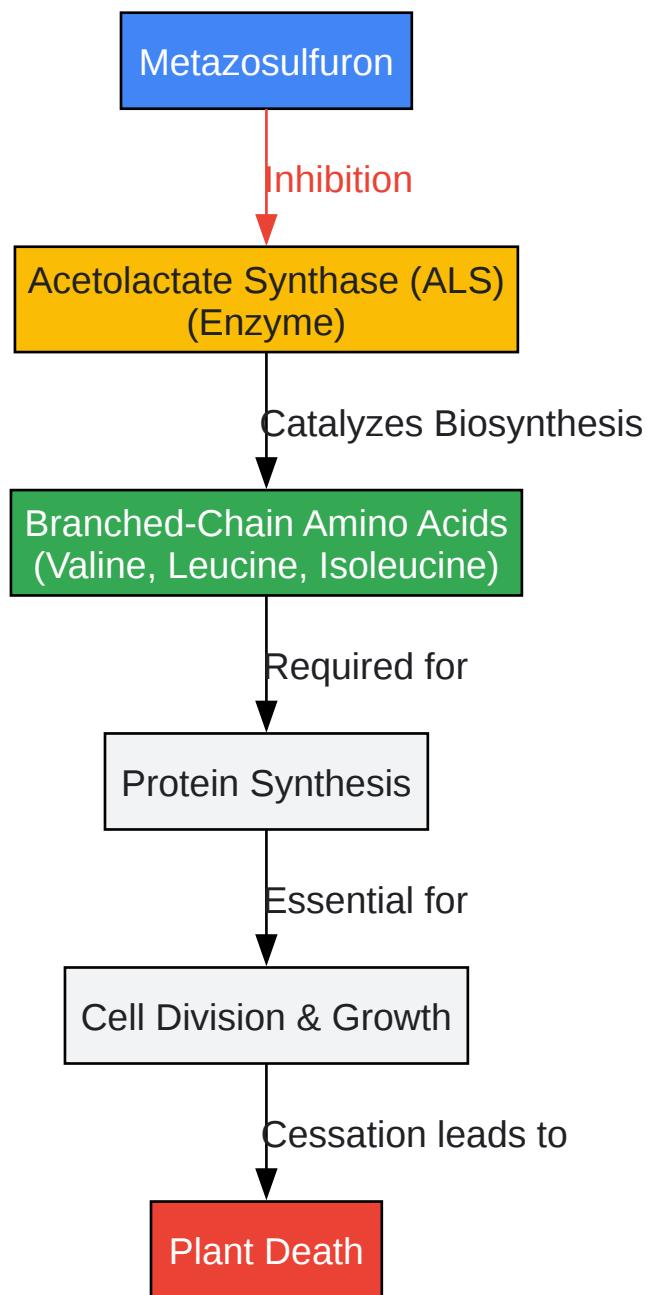
- Plant Cultivation: Sow seeds of the target weed species in pots and allow them to germinate and grow to a specific stage (e.g., 2-3 leaf stage).
- Formulation Preparation:
 - Wettable Powder (WP): Prepare a slurry by mixing the required amount of WP formulation with a small amount of water. Then, dilute to the final spray volume.
 - Suspension Concentrate (SC): Directly dilute the required amount of SC formulation with water to the final spray volume.
 - Adjuvant Addition (Optional): If an adjuvant is used, add it to the spray solution according to the manufacturer's recommendations. Common adjuvants for sulfonylurea herbicides include non-ionic surfactants (NIS) at 0.25% v/v or crop oil concentrates (COC) at 0.05% v/v.
- Herbicide Application:
 - Calibrate the sprayer to deliver a known volume per unit area.
 - Apply the **Metazosulfuron** formulation evenly to the foliage of the weed seedlings.
 - Include a control group treated with a blank formulation (without **Metazosulfuron**) and an untreated control group.

- Post-Application Care: Return the pots to the greenhouse and maintain optimal growing conditions.
- Efficacy Assessment:
 - Visually assess herbicidal injury at regular intervals (e.g., 7, 14, and 21 days after treatment) using a rating scale (e.g., 0% = no effect, 100% = complete kill).
 - At the end of the experiment, harvest the above-ground biomass, dry it in an oven, and record the dry weight to quantify the reduction in growth compared to the control.

Signaling Pathway and Experimental Workflow

Metazosulfuron Mode of Action: Inhibition of Acetolactate Synthase

Metazosulfuron, like other sulfonylurea herbicides, acts by inhibiting the acetolactate synthase (ALS) enzyme.^{[1][2]} This enzyme is essential for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine.^[2] The inhibition of ALS leads to a deficiency in these vital amino acids, which in turn halts protein synthesis and cell division, ultimately causing plant death.^{[2][6]}

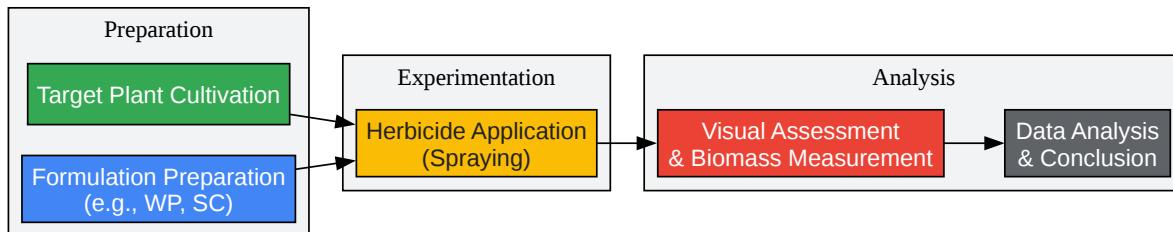


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Caption: **Metazosulfuron**'s inhibitory effect on the ALS enzyme disrupts amino acid synthesis.

Experimental Workflow for Efficacy Testing

The following diagram illustrates a typical workflow for evaluating the efficacy of new **Metazosulfuron** formulations.



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Caption: A standard workflow for testing the efficacy of **Metazosulfuron** formulations.

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